

physicochemical properties of diallyl fumarate

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Compound of Interest

Compound Name: *Diallyl fumarate*

CAS No.: *2807-54-7*

Cat. No.: *B1609218*

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An In-depth Technical Guide to the Physicochemical Properties of **Diallyl Fumarate**

For Researchers, Scientists, and Drug Development Professionals

Preamble

Diallyl fumarate (DAF) is a versatile monomer recognized for its utility in polymer synthesis, particularly in the formation of cross-linked resins and specialty polymers. As the diester of fumaric acid and allyl alcohol, its structure incorporates two allyl groups and a central carbon-carbon double bond, rendering it highly reactive and capable of undergoing addition polymerization to form complex three-dimensional networks. A thorough understanding of its physicochemical properties is fundamental to its effective handling, reaction optimization, and application in materials science. This guide provides a comprehensive overview of these properties, grounded in established experimental data and analytical methodologies.

Chemical Identity and Molecular Structure

The foundational step in characterizing any chemical entity is to establish its unambiguous identity. **Diallyl fumarate** is systematically known as bis(prop-2-en-1-yl) (2E)-but-2-enedioate.

- Molecular Formula: $C_{10}H_{12}O_4$

- Molecular Weight: 196.20 g/mol [1]
- CAS Registry Number: 2807-54-7[1]
- Canonical SMILES: C=CCOC(=O)C=CC(=O)OCC=C[1]
- InChI: InChI=1S/C10H12O4/c1-3-7-13-9(11)5-6-10(12)14-8-4-2/h3-6H,1-2,7-8H2/b6-5+[1]

The presence of the fumarate moiety dictates a trans-configuration across the central double bond, which influences the steric and electronic properties of the molecule, thereby affecting its reactivity and the stereochemistry of its polymerization products.

Core Physicochemical Properties

The macroscopic behavior of **diallyl fumarate** in various physical and chemical processes is dictated by its inherent physicochemical properties. These parameters are critical for process design, safety assessments, and quality control in both research and industrial settings.

Property	Value	Conditions
Boiling Point	142-143 °C	at 28 mmHg
116-120 °C	at 8 Torr	
Density	1.064 g/cm ³	at 20 °C
1.0660 g/cm ³	at 20 °C	
Refractive Index (n _D)	1.469	at 20 °C
Melting Point	Not readily available in the literature	-

It is important to note that an experimental melting point for **diallyl fumarate** is not consistently reported in readily accessible chemical literature.

Solubility Profile

The solubility of a monomer is a critical parameter for its polymerization, particularly in solution or emulsion-based processes, as it governs the choice of solvent and reaction medium.

- **Water Solubility:** While some sources describe **diallyl fumarate** as "soluble" in water, quantitative data is scarce. For its isomer, diallyl maleate, the water solubility is reported to be low, at 151.2 mg/L at 25°C. Given the structural similarity, the aqueous solubility of **diallyl fumarate** is also expected to be limited.
- **Organic Solvents:** **Diallyl fumarate** is generally soluble in common organic solvents such as ethanol, acetone, and chloroform. This broad solubility in organic media makes it amenable to a variety of reaction conditions.

The decision to use a particular solvent system should be guided by the specific requirements of the intended application, including considerations of reaction kinetics, polymer morphology, and environmental impact.

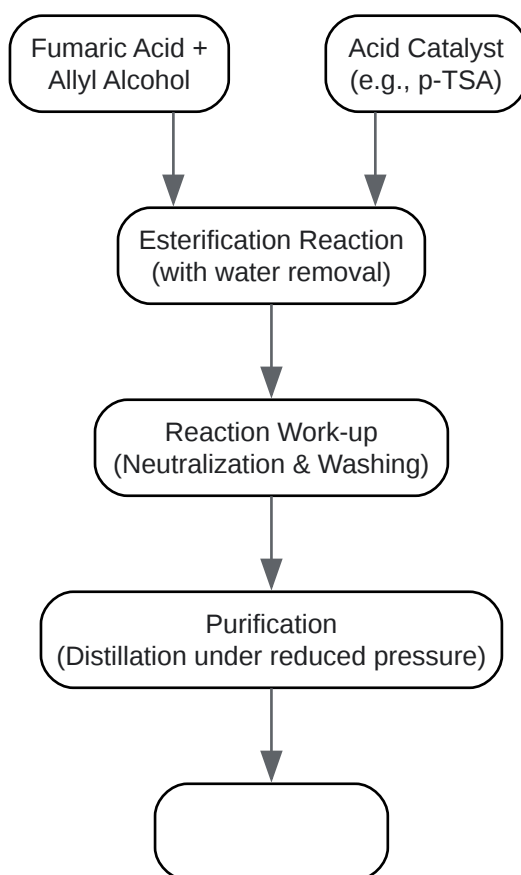
Synthesis of Diallyl Fumarate: An Experimental Protocol

The most common method for the synthesis of **diallyl fumarate** is the direct esterification of fumaric acid with allyl alcohol, typically in the presence of an acid catalyst.

Reaction Principle

The synthesis proceeds via a Fischer-Speier esterification mechanism, wherein the carboxylic acid is activated by a proton source, followed by nucleophilic attack by the alcohol. The removal of water drives the equilibrium towards the formation of the ester.

Visualizing the Synthesis Workflow



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Caption: A flowchart illustrating the key stages in the synthesis of **diallyl fumarate**.

Step-by-Step Methodology

- **Reactor Setup:** A round-bottom flask is equipped with a magnetic stirrer, a Dean-Stark apparatus connected to a reflux condenser, and a thermometer.
- **Charging Reagents:** The flask is charged with fumaric acid (1.0 equivalent), allyl alcohol (a stoichiometric excess, typically 2.5-3.0 equivalents), and an acid catalyst such as p-toluenesulfonic acid (catalytic amount). A solvent that forms an azeotrope with water, such as toluene, is also added.
- **Reaction:** The mixture is heated to reflux. The water produced during the esterification is removed azeotropically and collected in the Dean-Stark trap. The reaction progress is monitored by measuring the amount of water collected.

- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature. The excess allyl alcohol and toluene are removed under reduced pressure. The residue is then dissolved in an organic solvent like diethyl ether and washed sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- **Drying and Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated. The crude **diallyl fumarate** is then purified by vacuum distillation to yield a clear, colorless to pale yellow liquid.

Spectroscopic Characterization

Spectroscopic techniques are indispensable for the structural elucidation and purity assessment of **diallyl fumarate**.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides detailed information about the proton environment in the molecule.

- **Sample Preparation:** A small amount of **diallyl fumarate** (approximately 5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl₃, ~0.6 mL) in a standard 5 mm NMR tube.
- **Data Acquisition:** The ¹H NMR spectrum is acquired on a spectrometer (e.g., a Varian A-60 or a modern 400-600 MHz instrument).^[1] Key acquisition parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a relaxation delay of 1-2 seconds, and a spectral width that encompasses all expected proton resonances.
- **Data Analysis:** The chemical shifts (δ) are reported in parts per million (ppm) relative to a reference standard (e.g., tetramethylsilane, TMS).
- **Allyl Protons:** Resonances corresponding to the vinyl (CH=CH₂) and methylene (-CH₂-) protons of the allyl groups. The vinyl protons will appear as multiplets in the downfield region (typically δ 5.0-6.0 ppm), and the methylene protons will be a doublet in the region of δ 4.5-4.8 ppm.
- **Fumarate Protons:** A singlet in the downfield region (around δ 6.8 ppm) corresponding to the two equivalent vinyl protons of the fumarate backbone.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in **diallyl fumarate**.

- **Sample Preparation:** A drop of the neat liquid sample is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.^[1]
- **Data Acquisition:** The FTIR spectrum is recorded over the mid-infrared range (typically 4000-400 cm^{-1}). A background spectrum of the clean salt plates is acquired first and subtracted from the sample spectrum.
- **Data Analysis:** The positions of the absorption bands are reported in wavenumbers (cm^{-1}).
- **C=O Stretch:** A strong absorption band around 1720-1740 cm^{-1} , characteristic of the ester carbonyl group.
- **C=C Stretch:** Absorption bands corresponding to the carbon-carbon double bonds of the allyl groups (around 1640-1650 cm^{-1}) and the fumarate backbone (around 1630-1640 cm^{-1}).
- **C-O Stretch:** Strong absorptions in the fingerprint region (around 1150-1250 cm^{-1}) corresponding to the C-O stretching vibrations of the ester linkage.
- **=C-H Bending:** Out-of-plane bending vibrations of the vinyl C-H bonds, typically observed in the 900-1000 cm^{-1} region.

References

- National Center for Biotechnology Information. PubChem Compound Summary for CID 5355330, **Diallyl fumarate**. [\[Link\]](#) (accessed Jan. 22, 2026).

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Sources

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